

Section 1: Structural Troubleshooting & Bioisosteric Replacement (FAQs)

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Compound of Interest

Compound Name: *Benzyl-ethyl-piperidin-2-ylmethyl-amine*

CAS No.: 197638-84-9

Cat. No.: B7816049

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Q1: My piperidine compound undergoes rapid oxidative metabolism at the alpha-carbon during hepatocyte assays. How can I block this without losing target affinity?

A1: Alpha-carbon oxidation by Cytochrome P450 (CYP) enzymes is a classic liability of the piperidine ring, often leading to rapid ring-opening or lactam formation.

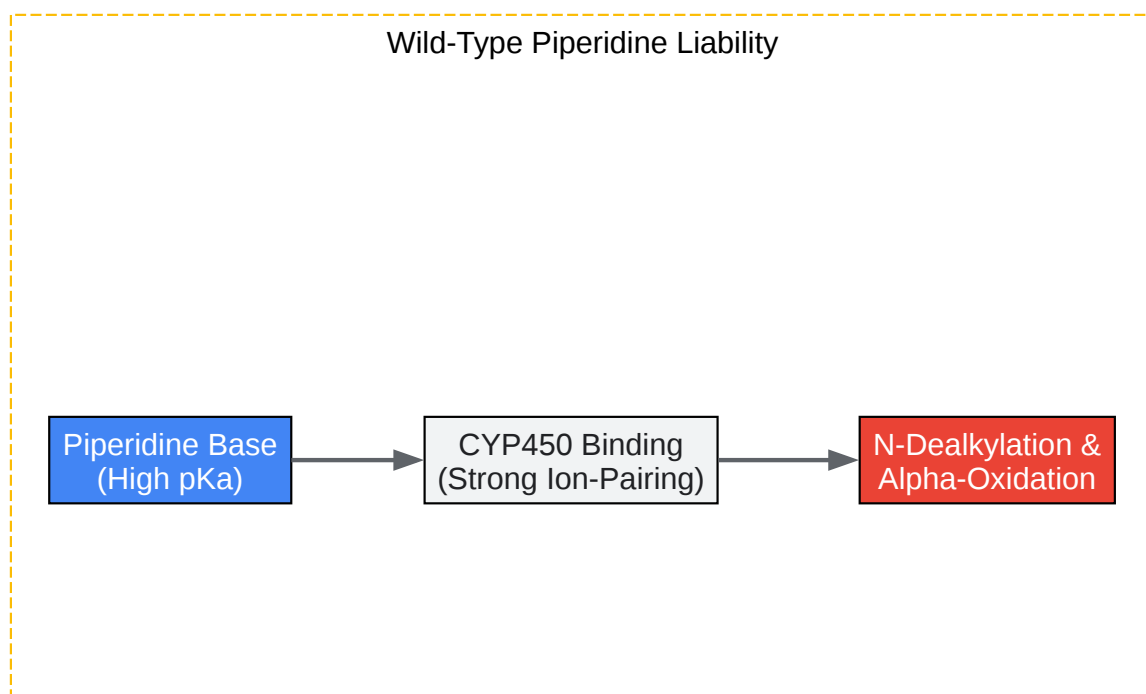
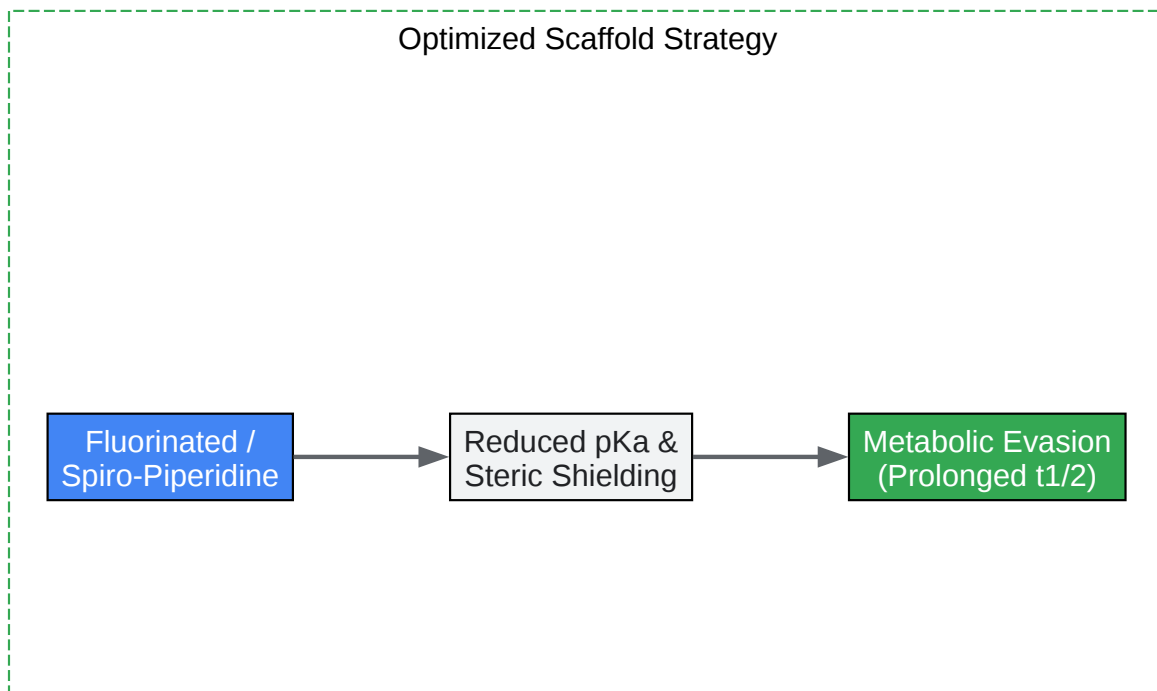
- The Causality: CYP enzymes abstract a hydrogen atom from the alpha position. If the ring is highly flexible, it easily adopts a conformation that presents these labile C-H bonds to the heme iron of the CYP active site.
- The Solution: Introduce steric hindrance or rigidify the ring using bioisosteres. Replacing the piperidine ring with spirocyclic systems, such as 1-azaspiro[3.3]heptane or 2-azaspiro[3.3]heptane, is a highly effective strategy[1]. These scaffolds maintain the basicity and lipophilicity of piperidine but fundamentally alter the spatial orientation of the alpha-hydrogens, shielding them from CYP-mediated hydrogen abstraction[1][2].

- **Self-Validating Check:** When testing your new spiro-analogue, run a parallel assay with a selective CYP3A4 inhibitor (e.g., Ketoconazole). If the intrinsic clearance (CL_{int}) of your wild-type piperidine drops in the presence of the inhibitor, but the spiro-analogue's clearance remains unchanged, you have successfully validated that CYP-mediated alpha-oxidation has been blocked.

Q2: N-dealkylation is the primary metabolic liability in my microsomal stability assay. What modifications prevent this?

A2: N-dealkylation is driven by the high basicity of the piperidine nitrogen (typically pK_a ~9.5–10.5).

- **The Causality:** The protonated nitrogen forms strong, stabilized ion pairs with anionic residues (such as Glu216 and Asp301 in CYP2D6) within the enzyme's binding domain[3]. This high-affinity binding anchors the molecule, perfectly positioning the N-alkyl group for heme-mediated oxidation.
- **The Solution: Fluorination.** Adding electron-withdrawing fluorine atoms at the beta or gamma positions reduces the pK_a of the piperidine nitrogen via inductive effects[4]. For instance, introducing a gem-difluoro group at the beta-position can drop the pK_a by up to 3.9–4.0 units[4]. This shifts the equilibrium away from the protonated state at physiological pH, drastically weakening the ion-pairing with CYP enzymes and reducing overall binding affinity (K_a)[3].
- **Self-Validating Check:** Measure the pK_a of your fluorinated analog. If the pK_a drops below 6.5, you should observe a corresponding, proportional drop in CL_{int} in your Human Liver Microsome (HLM) assay.



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CYP450 metabolic pathways and structural evasion strategies for piperidines.

Section 2: Experimental Workflows & Assay Validation

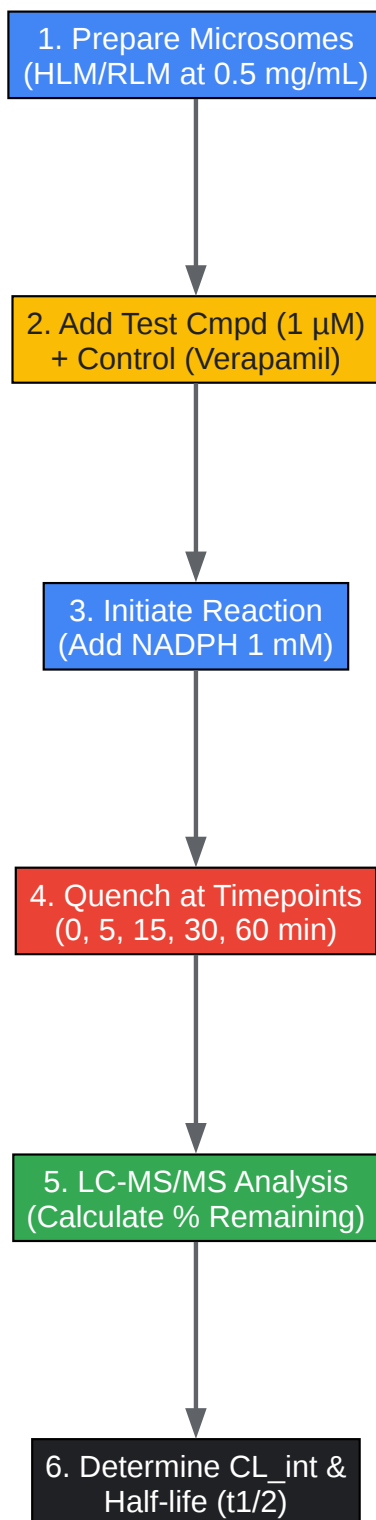
Q3: How do I properly set up and validate an in vitro liver microsomal (HLM/RLM) stability assay to ensure my modifications are accurately measured?

A3: A trustworthy assay must be a self-validating system. If your controls fail, your clearance data is void. Follow this standardized step-by-step methodology to ensure reproducible quantification of metabolic stability:

Step-by-Step Methodology:

- **Reagent Preparation:** Thaw Human Liver Microsomes (HLM) or Rat Liver Microsomes (RLM) on ice. Prepare a 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM MgCl₂.
- **Incubation Mixture:** Combine the microsomes (final protein concentration 0.5 mg/mL) and your piperidine test compound (final concentration 1 μ M). Critical: Keep final organic solvent concentration (e.g., DMSO) below 0.1% to prevent artificial CYP inhibition.
- **Self-Validating Controls:**
 - **Positive Control:** Run a known high-clearance compound (e.g., Verapamil or Dextromethorphan) in a parallel well. This validates that the CYP enzymes in your microsome batch are active.
 - **Negative Control:** Prepare a parallel reaction for your test compound without NADPH. This rules out chemical instability in the buffer or non-CYP-mediated degradation.
- **Reaction Initiation:** Pre-incubate the mixtures at 37°C for 5 minutes. Initiate the metabolic reaction by adding the cofactor NADPH (final concentration 1 mM).
- **Time-Course Quenching:** At precise time points (0, 5, 15, 30, and 60 minutes), transfer a 50 μ L aliquot into 150 μ L of ice-cold quenching solvent (acetonitrile containing an internal standard like Tolbutamide).
- **Analysis:** Centrifuge the quenched samples at 4000 rpm for 15 minutes at 4°C to precipitate proteins. Analyze the supernatant via LC-MS/MS to calculate the % of parent compound.

remaining.



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Step-by-step workflow for in vitro liver microsomal stability assays.

Section 3: Data Interpretation & Quantitative Benchmarking

Q4: How do I benchmark the success of my structural modifications quantitatively?

A4: Use the table below to benchmark your optimization efforts. A successful structural modification should demonstrate a measurable drop in pKa (if targeting N-dealkylation), a decrease in intrinsic clearance (CL_{int}), and a corresponding increase in half-life (t_{1/2}).

Table: Quantitative Benchmarks for Piperidine Optimization

Modification Strategy	Target pKa Shift	Expected HLM t _{1/2} (min)	Expected CL _{int} (μL/min/mg)	Primary Metabolic Evasion Mechanism
Unmodified Piperidine	~9.5 - 10.5	< 15 (High Clearance)	> 100	None (Baseline Liability)
Beta-Fluorination	~7.5 - 8.5	30 - 60 (Moderate)	20 - 50	Reduced N-dealkylation via lower CYP affinity
Gem-Difluorination	~5.5 - 6.5	> 60 (Low Clearance)	< 20	Blocked N-dealkylation via disrupted ion-pairing
Azaspiro[3.3]heptane	~9.0 - 9.5	> 60 (Low Clearance)	< 20	Blocked Alpha-oxidation via steric shielding

References

- Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds Source: PubMed / NIH URL:[[Link](#)]
- On the Metabolic Stability of Fluorinated Small Molecules: A Physical Organic Chemistry Perspective Source: PMC / NIH URL:[[Link](#)]
- Synthesis and Chemoinformatic Analysis of Fluorinated Piperidines as 3D Fragments for Fragment-Based Drug Discovery Source: The Journal of Organic Chemistry - ACS Publications URL:[[Link](#)]

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